

Preparing Sulfopin Stock and Working Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Sulfopin

Cat. No.: B2452273

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Sulfopin is a potent and highly selective covalent inhibitor of the peptidyl-prolyl isomerase Pin1, an enzyme implicated in the progression of various cancers through the activation of oncogenes and inactivation of tumor suppressors.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This document provides detailed protocols for the preparation of **Sulfopin** stock solutions and subsequent working dilutions for use in both in vitro and in vivo research applications.

Data Presentation

Sulfopin Properties and Storage

Property	Value	Reference
Molecular Weight	281.81 g/mol	[1]
Appearance	White to off-white solid	[1]
Storage of Powder	-20°C for up to 3 years; 4°C for up to 2 years	[1] [4]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Solubility of Sulfopin

Solvent	Maximum Concentration	Notes	Reference
DMSO	100 mg/mL (354.86 mM)	Ultrasonic bath and warming to 37°C may be required. Use of fresh, non-hygroscopic DMSO is recommended.	[1][2][7]
Water	4.35 mg/mL (15.44 mM)	Requires sonication and heating to 60°C.	[1]
Ethanol	28 mg/mL	-	[7]

Recommended Concentrations for Experiments

Application	Cell Line / Model	Concentration / Dosage	Treatment Duration	Reference
In Vitro	MDA-MB-468	1, 2.5 μ M	4-8 days	[1][2][6]
PATU-8988T	1, 2.5 μ M	4 days	[1][2][6]	
HEK293	2 μ M	48 hours	[1][2][4][6]	
In Vivo	Mice (Neuroblastoma)	40 mg/kg (p.o.)	Once or twice daily for 7 days	[1][2][6]
Mice (Pancreatic Cancer)	20-40 mg/kg (i.p.)	Daily for 27 days	[1][2][6]	
Zebrafish (Neuroblastoma)	25-100 μ M	-	[1][2][6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Sulfopin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Sulfopin** in dimethyl sulfoxide (DMSO).

Materials:

- **Sulfopin** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weigh out the desired amount of **Sulfopin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.818 mg of **Sulfopin** (Molecular Weight = 281.81 g/mol).
- Add the appropriate volume of DMSO to the **Sulfopin** powder. For a 10 mM solution, if you weighed out 2.818 mg, add 1 mL of DMSO.
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the **Sulfopin** is not fully dissolved, place the tube in an ultrasonic water bath. Sonicate for 5-10 minute intervals until the solution is clear. Gentle warming to 37°C can also aid dissolution.[\[2\]](#)
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Protocol 2: Preparation of Working Dilutions for In Vitro Cell-Based Assays

This protocol outlines the preparation of working dilutions of **Sulfopin** from a DMSO stock solution for use in cell culture experiments.

Materials:

- 10 mM **Sulfopin** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes

Procedure:

- Thaw a single-use aliquot of the 10 mM **Sulfopin** stock solution at room temperature.
- Calculate the volume of stock solution required to achieve the desired final concentration in your cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution, you would need 1 μ L of the 10 mM stock solution.
- Perform a serial dilution of the stock solution in cell culture medium to achieve the final desired concentration. It is recommended to perform intermediate dilutions to ensure accuracy.
- Add the final working dilution to your cells. Ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.

Protocol 3: Preparation of a Dosing Solution for In Vivo Animal Studies

This protocol details the preparation of a **Sulfopin** dosing solution for oral gavage (p.o.) or intraperitoneal (i.p.) injection in mice. This formulation uses a co-solvent system to enhance solubility and bioavailability.

Materials:

- **Sulfopin** powder
- DMSO

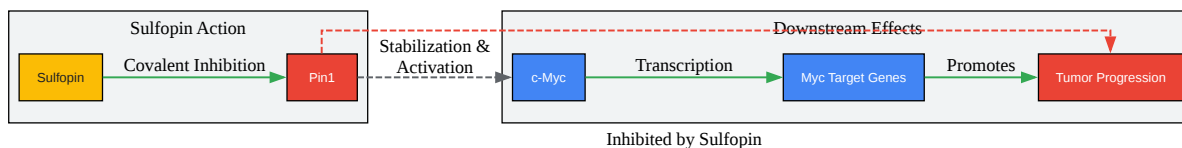
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

- Prepare a concentrated stock solution of **Sulfopin** in DMSO. For example, dissolve **Sulfopin** in DMSO to a concentration of 25 mg/mL.
- To prepare the final dosing solution, add the components in the following order, ensuring the solution is mixed thoroughly after each addition:
 - 10% DMSO (from the concentrated stock)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- For example, to prepare 1 mL of a dosing solution containing 2.5 mg of **Sulfopin**:
 - Take 100 μ L of the 25 mg/mL **Sulfopin** stock in DMSO.
 - Add 400 μ L of PEG300 and mix well.
 - Add 50 μ L of Tween-80 and mix well.
 - Add 450 μ L of Saline to bring the final volume to 1 mL.
- The final concentration of **Sulfopin** in this example is 2.5 mg/mL. Adjust the initial concentration of the DMSO stock and the volumes accordingly to achieve the desired final dosage.

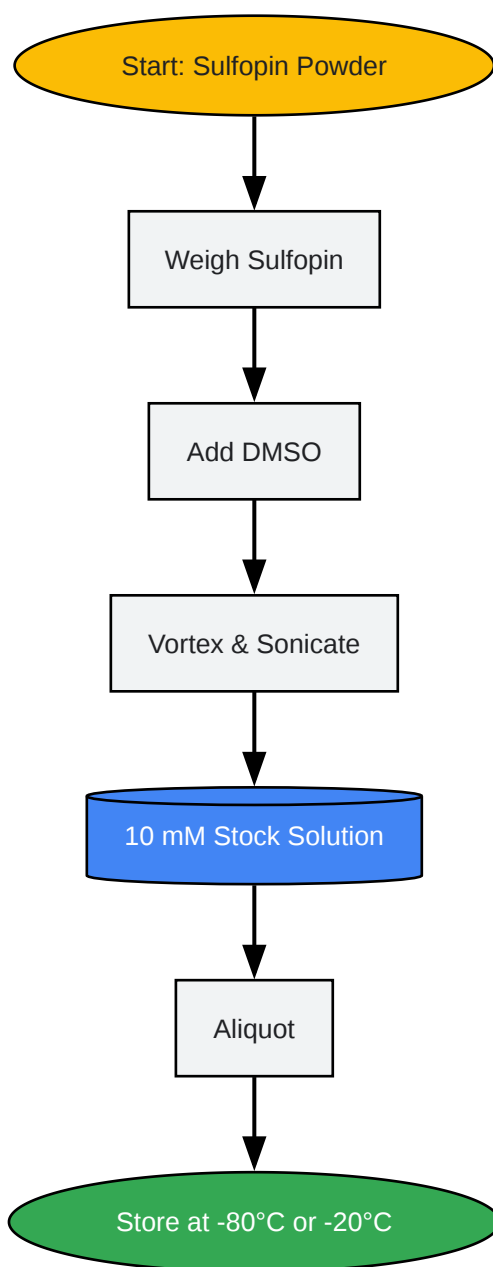
- This protocol should yield a clear solution with a solubility of at least 2.5 mg/mL.[1] If precipitation occurs, gentle warming and sonication can be used.[1]

Visualizations



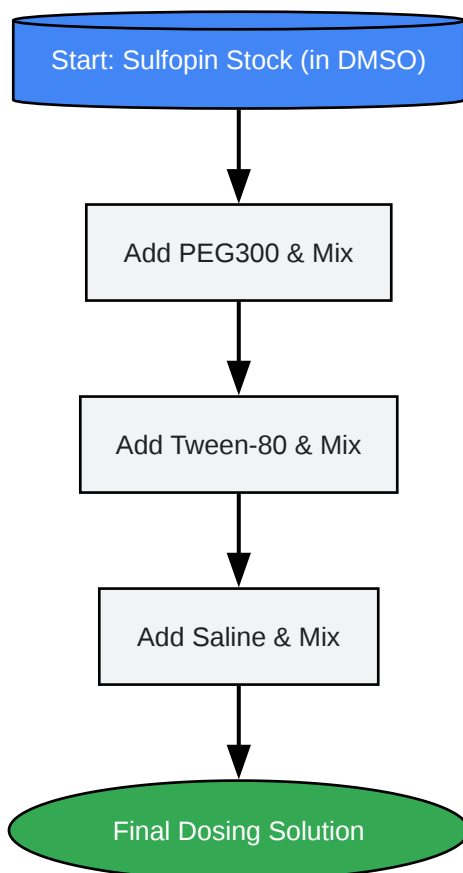
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Caption: **Sulfofin** covalently inhibits Pin1, leading to reduced c-Myc activity.



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Caption: Workflow for preparing a **Sulfopin** stock solution in DMSO.



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Caption: Workflow for preparing an in vivo dosing solution of **Sulfopin**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. Sulfopin is a covalent inhibitor of Pin1 that blocks Myc-driven tumors in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]

- 5. researchgate.net [researchgate.net]
- 6. glpbio.com [glpbio.com]
- 7. Sulfopin | Mechanism | Concentration [selleckchem.com]
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